

Amtolmetin Guacil comparative efficacy NSAIDs meta-analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Amtolmetin Guacil

CAS No.: 87344-05-6

Cat. No.: S578830

Get Quote

Comparative Cardio-Renal Safety Profile

The following table summarizes data from a 2022 Bayesian network meta-analysis that included 20 randomized controlled trials and a total of 144,957 patients, assessing the safety of 13 different NSAID interventions in treating arthritis [1] [2]. The results are presented as Odds Ratios (OR) with 95% Confidence Intervals (CI) compared to a placebo; an OR greater than 1 indicates a higher incidence of the adverse event.

NSAID	Hypertension (OR, 95% CI)	Renal Events (OR, 95% CI)	Cardiovascular Events (OR, 95% CI)	Edema (OR, 95% CI)
Amtolmetin Guacil	Data not specifically reported; associated with a low incidence of these events [1].	Data not specifically reported; associated with a low incidence of these events [1].	Data not specifically reported; associated with a low incidence of these events [1].	Data not specifically reported; associated with a low incidence of these events [1].
Ibuprofen	3.24 (1.71, 5.82) [1]	Not the highest	2.39 (0.82, 8.06) [1]	Not the highest
Rofecoxib	Not the highest	4.46 (1.49, 14.73) [1]	Not the highest	Not the highest

NSAID	Hypertension (OR, 95% CI)	Renal Events (OR, 95% CI)	Cardiovascular Events (OR, 95% CI)	Edema (OR, 95% CI)
Naproxen	Not the highest	Not the highest	Not the highest	2.31 (1.16, 4.47) [1]
Celecoxib	Not the highest	Not the highest	Not the highest	Not the highest

Key Conclusion from the Meta-Analysis: The analysis concluded that **Amtolmetin Guacil** was **relatively safer** from a cardiorenal perspective. In contrast, ibuprofen was associated with the highest incidence of hypertension and cardiovascular events, rofecoxib with renal events, and naproxen with edema [1].

Gastrointestinal Tolerability

A 1999 meta-analysis of 18 randomized clinical trials provided evidence for the gastrointestinal (GI) safety of **Amtolmetin Guacil** [3].

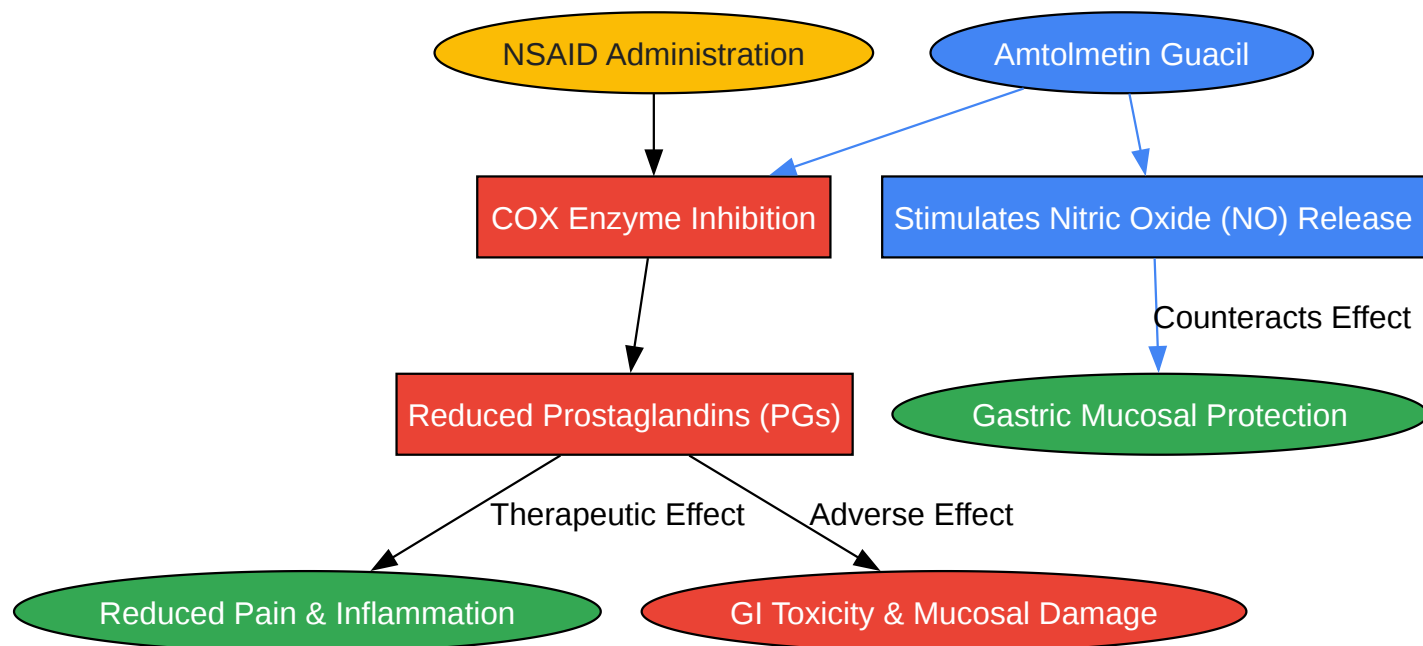
- **Key Findings:** The frequency of adverse GI events and early cessation of treatment was lower in patients treated with **Amtolmetin Guacil** compared to other NSAIDs. The overall odds ratio for adverse GI effects for **Amtolmetin Guacil** versus all other drugs combined was **0.2 (95% CI: 0.1 to 0.3)** [3].
- **Endoscopic Evidence:** The analysis also found that the frequency and severity of gastric mucosal lesions observed via endoscopy were lower for **Amtolmetin Guacil**. The odds ratio for severe lesions was **0.3 (95% CI: 0.1 to 0.7)** and for mild/severe lesions combined was **0.1 (95% CI: 0.1 to 0.4)** [3].

Proposed Mechanism of Action

The improved GI tolerability of **Amtolmetin Guacil** may be linked to a unique mechanism beyond simply inhibiting prostaglandins [4].

- **NO-Mediated Pathway:** **Amtolmetin Guacil** is a non-acid prodrug of tolmetin. Research suggests that its gastric-sparing effect might be related to the local production of **nitric oxide (NO)**, which can counteract the damaging effects of prostaglandin inhibition in the stomach [4]. A renal sparing effect has also been noted, though clinical experience is more limited in this area [4].

The following diagram illustrates this proposed mechanism and the standard NSAID pathway:



[Click to download full resolution via product page](#)

This diagram shows that while **Amtolmetin Guacil** inhibits COX enzymes to reduce inflammation like other NSAIDs, it also stimulates nitric oxide release, which is proposed to protect the gastric mucosa and improve its tolerability profile.

Experimental Protocol Overview

For researchers aiming to validate or build upon these findings, the core methodologies from the cited meta-analyses are summarized below.

Network Meta-Analysis (NMA) Protocol [1] [2]:

- **Objective:** To compare the incidence of cardiovascular and renal adverse events among different NSAIDs.
- **Data Sources:** PubMed, Cochrane Library, and Embase databases were searched from inception until April/September 2022.
- **Study Selection:** Included randomized controlled trials (RCTs) on NSAIDs in adults with arthritis (OA, RA, etc.). The interventions were oral NSAIDs, comparators were placebo or another NSAID, and outcomes included specific cardiovascular and renal events.

- **Data Analysis:** A Bayesian network meta-analysis was performed using R software to combine direct and indirect evidence, calculating odds ratios (ORs) with 95% confidence intervals for adverse events.

Systematic Review & Meta-Analysis Protocol (GI Tolerability) [3]:

- **Objective:** To systematically review the GI tolerability of **Amtolmetin Guacil** versus other NSAIDs.
- **Study Selection:** Identified 18 RCTs comparing the clinical efficacy and tolerability of **Amtolmetin Guacil** versus other NSAIDs.
- **Endpoints:** Predefined endpoints were the incidence of GI adverse effects (with or without drug withdrawal) and the occurrence of mild/severe gastric lesions evaluated by endoscopy in three studies.
- **Statistical Synthesis:** Calculated pooled odds ratios (OR) with 95% confidence intervals for the dichotomous outcomes.

Conclusion and Research Implications

The collective evidence indicates that **Amtolmetin Guacil** offers a favorable safety profile, characterized by significantly lower gastrointestinal toxicity and a potentially lower risk of cardiorenal adverse events compared to established NSAIDs like ibuprofen, naproxen, and rofecoxib.

However, the literature consistently notes that clinical experience with **Amtolmetin Guacil** is still limited, and many of the existing studies are older or involved small patient populations [1] [4] [3]. Therefore, **further investigation in large, long-term, prospective trials is needed** to confirm these benefits and firmly establish its position in treatment guidelines.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. of cardiorenal safety of nonsteroidal anti-inflammatory... Comparison [pubmed.ncbi.nlm.nih.gov]
2. of cardiorenal safety of nonsteroidal anti-inflammatory... Comparison [atm.amegroups.org]

3. A Meta - Analysis of the Tolerability of Amtolmetin , a Novel... Guacil [link.springer.com]

4. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

To cite this document: Smolecule. [Amtolmetin Guacil comparative efficacy NSAIDs meta-analysis].

Smolecule, [2026]. [Online PDF]. Available at:

[https://www.smolecule.com/products/b578830#amtolmetin-guacil-comparative-efficacy-nsaids-meta-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com